

Essential Disposal Protocol for C13-113-tri-tail

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C13-113-tri-tail

Cat. No.: B11935263

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This document provides essential safety and logistical procedures for the proper disposal of **C13-113-tri-tail** (CAS: 1381861-86-4), an ionizable lipid molecule used in laboratory research for formulating Lipid Nanoparticles (LNPs).^{[1][2][3]} Adherence to these guidelines is critical for ensuring personnel safety and environmental compliance.

Immediate Safety Concerns & Chemical Properties

While a comprehensive Safety Data Sheet (SDS) for **C13-113-tri-tail** is not publicly available, its structural components—an amino alcohol head group and long hydrophobic carbon tails—suggest it should be handled as a potentially hazardous chemical.^{[1][2]} Shipped as a non-hazardous chemical under ambient temperatures, its stability is sufficient for ordinary shipping times. However, proper laboratory precautions are essential.

Key Safety Actions:

- **Personal Protective Equipment (PPE):** Always wear standard laboratory PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Avoid Inhalation and Contact:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any aerosols. Prevent direct contact with skin and eyes.
- **Spill Response:** In case of a spill, isolate the area. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed, labeled container for hazardous waste.

disposal.

A summary of relevant physical and chemical data for **C13-113-tri-tail** is provided below.

Property	Value	Source
CAS Number	1381861-86-4	
Chemical Formula	C44H93N3O3	
Molecular Weight	712.25 g/mol	
Appearance	Not specified (handle as a potential solid or viscous liquid)	
Solubility	Soluble in DMSO	
Storage	Short-term: 0-4°C; Long-term: -20°C. Keep dry and dark.	

Step-by-Step Disposal Procedure

All chemical waste must be managed in a safe, compliant, and environmentally sound manner from the point of generation to final disposal. The following steps outline the required disposal protocol for **C13-113-tri-tail** and associated waste.

Step 1: Waste Identification and Segregation

- **Identify Waste Stream:** All materials contaminated with **C13-113-tri-tail**, including unused neat compound, solutions, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, must be treated as hazardous chemical waste.
- **Segregate Waste:** Do not mix **C13-113-tri-tail** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EH&S) office. Specifically, keep it separate from:
 - Acids and bases.
 - Oxidizing and reducing agents.

- Aqueous and non-aqueous wastes, unless the waste is already in solution.

Step 2: Containerization

- **Select Appropriate Containers:** Use only compatible, leak-proof containers for waste collection, preferably the original container if it is in good condition. For solutions, plastic containers are often preferred. Ensure containers have secure, tight-fitting lids.
- **Secondary Containment:** Place the primary waste container within a larger, chemically resistant secondary container (e.g., a tub or tray) to contain any potential leaks. The secondary container must be able to hold at least the volume of the largest primary container.
- **Headspace:** Leave at least one inch of headspace in liquid waste containers to allow for expansion and prevent rupture.

Step 3: Labeling

- **Label Immediately:** Affix a "Hazardous Waste" label to the container as soon as the first drop of waste is added.
- **Complete Information:** The label must be filled out completely and accurately, including:
 - The words "Hazardous Waste."
 - Full chemical name: "**C13-113-tri-tail**".
 - All components of any mixture, including solvents and their approximate percentages.
 - The date accumulation started.
 - The specific hazards (e.g., Irritant, Environmental Hazard).

Step 4: Accumulation and Storage

- **Designated Area:** Store the waste in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation. Do not move waste between different rooms for storage.

- **Keep Containers Closed:** Waste containers must remain tightly closed at all times, except when adding waste.
- **Storage Limits:** Do not exceed the maximum volume limits for an SAA, which is typically 55 gallons for total hazardous waste or one quart for acutely toxic waste.

Step 5: Request for Disposal

- **Schedule Pickup:** Once the waste container is nearly full (e.g., 75% capacity) or has been accumulating for a set period (e.g., 6-12 months, per institutional policy), submit a request for pickup to your institution's EH&S department.
- **Do Not Transport:** Laboratory personnel should never transport hazardous waste to a central storage facility. This must be done by trained EH&S staff.

Experimental Protocol: Decontamination of Glassware

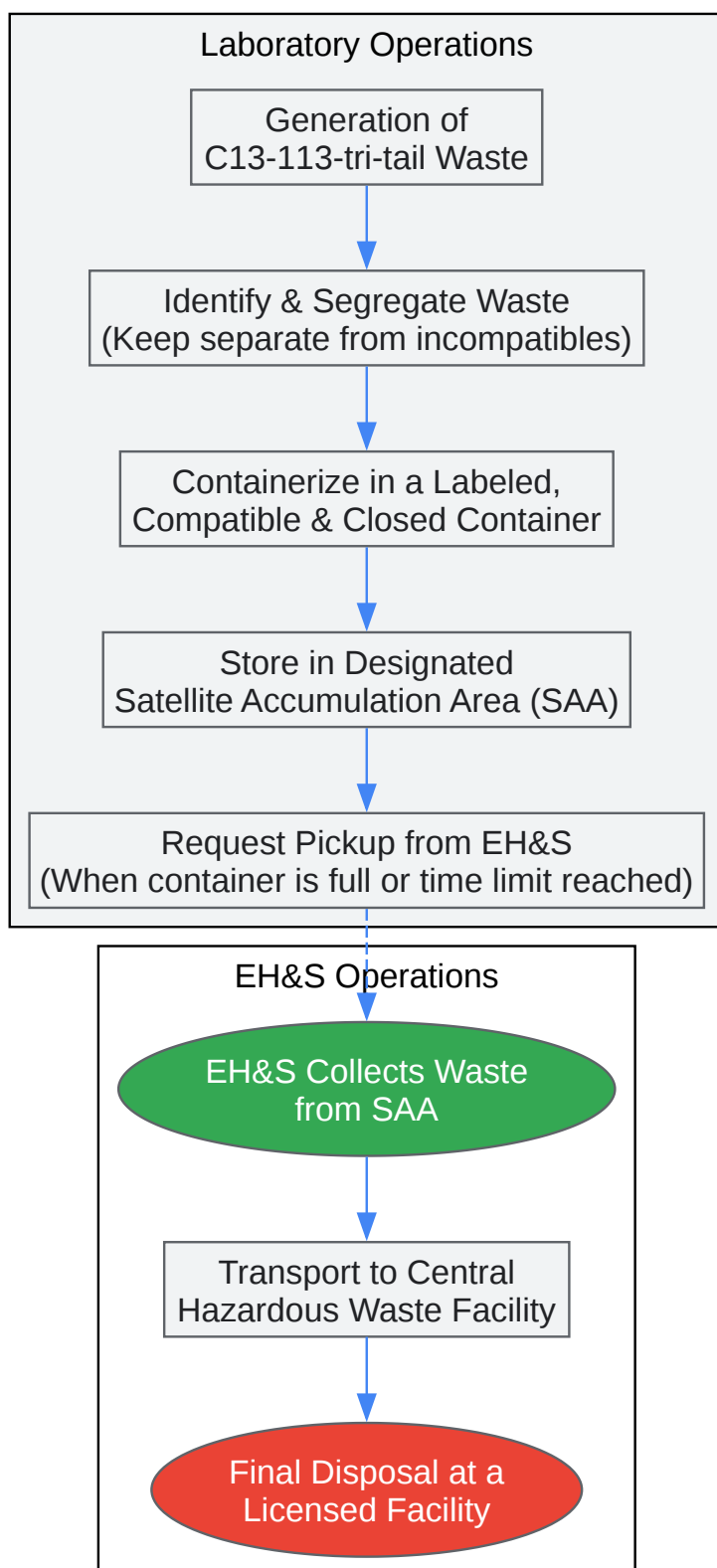
This protocol details the procedure for decontaminating glassware that has come into contact with **C13-113-tri-tail**.

Methodology:

- **Initial Rinse:** Under a fume hood, perform a preliminary rinse of the glassware with a suitable solvent in which **C13-113-tri-tail** is soluble (e.g., ethanol or DMSO). This initial rinse must be collected and disposed of as hazardous liquid waste.
- **Triple Rinse:** Rinse the glassware three times with the chosen solvent. Each rinse volume should be approximately 10% of the container's volume. Collect all rinsate in the designated hazardous waste container.
- **Washing:** After the solvent rinse, the glassware can be washed with laboratory detergent and water.
- **Final Rinse:** Perform a final rinse with deionized water.
- **Drying:** Allow the glassware to air dry or place it in a drying oven as appropriate.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **C13-113-tri-tail** waste.



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C13-113-tri-tail Disposal Workflow

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- To cite this document: BenchChem. [Essential Disposal Protocol for C13-113-tri-tail]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11935263#c13-113-tri-tail-proper-disposal-procedures]

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